

1-Bromo-4-(2-bromoethoxy)benzene CAS number and properties

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Compound of Interest

Compound Name:	1-Bromo-4-(2-bromoethoxy)benzene
Cat. No.:	B100019

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An In-depth Technical Guide to **1-Bromo-4-(2-bromoethoxy)benzene**

Compound Identification

Identifier	Value
IUPAC Name	1-Bromo-4-(2-bromoethoxy)benzene
CAS Number	18800-30-1[1][2][3]
Molecular Formula	C ₈ H ₈ Br ₂ O[3]
Molecular Weight	279.96 g/mol [3][4]
InChI Key	SRGBSEMMGLSUMI-UHFFFAOYSA-N[4]
Canonical SMILES	C1=CC(=CC=C1OCCBr)Br[3]

Physicochemical Properties

A summary of the key physicochemical properties of **1-Bromo-4-(2-bromoethoxy)benzene** is provided below.

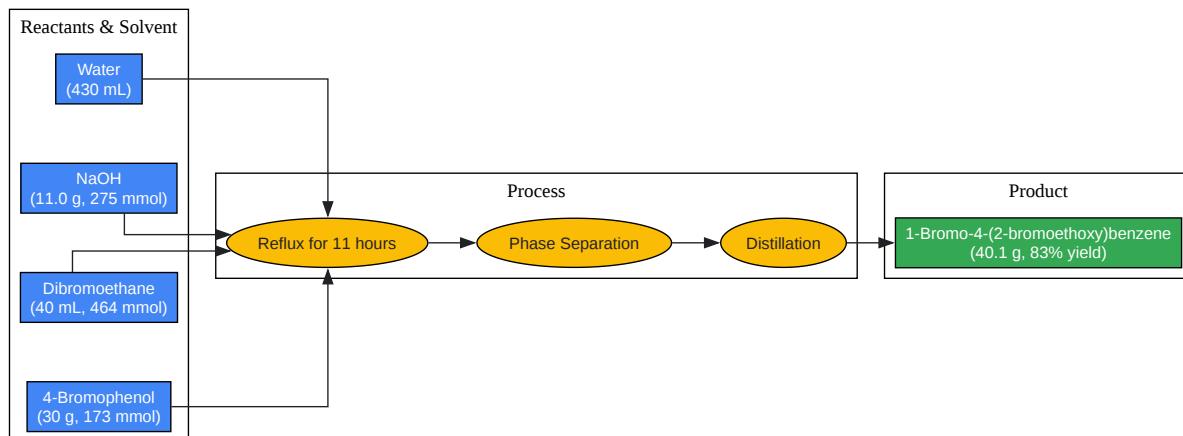
Property	Value
Melting Point	56-57 °C[1]
Boiling Point	163-165 °C at 16 mmHg[1]
Density	1.757 g/cm ³ [1]
Flash Point	120 °C[1]
Vapor Pressure	3.93E-07 mmHg at 25 °C[1]
Solubility	Soluble in water, alcohols, and ethers; also soluble in chloroform[3]

Synthesis

A common synthetic route to **1-Bromo-4-(2-bromoethoxy)benzene** involves the Williamson ether synthesis.

Experimental Protocol

A mixture of 4-bromophenol (30 g, 173 mmol), dibromoethane (40 mL, 464 mmol), sodium hydroxide (11.0 g, 275 mmol), and water (430 mL) is refluxed for 11 hours.[4] Following the reflux, the phases are separated. The organic phase is then purified by distillation to yield the final product.[4] This procedure has a reported yield of 83%.^[4]

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Caption: Synthesis workflow for **1-Bromo-4-(2-bromoethoxy)benzene**.

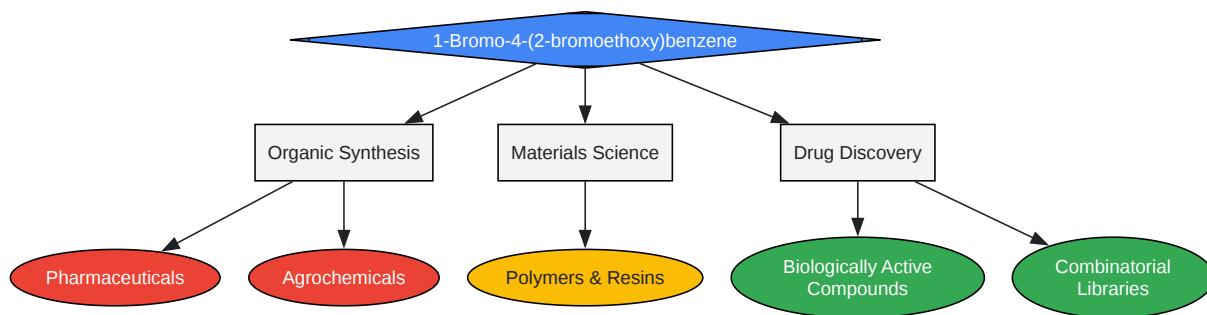
Spectroscopic Data

Technique	Data
¹ H-NMR (Predicted)	(CDCl ₃) δ: 3.63 (2H, t, J=5.4 Hz), 4.26 (2H, t, J=6.0 Hz), 6.80 (2H, d, J=9.1 Hz), 7.39 (2H, d, J=9.1 Hz)[1]

Applications

1-Bromo-4-(2-bromoethoxy)benzene is a versatile intermediate in several areas of research and development.

- Organic Synthesis: It serves as a crucial intermediate in the synthesis of more complex organic molecules, which can be used for pharmaceuticals and agrochemicals.[5]
- Materials Science: The compound is utilized in the development of new materials, including polymers and resins.[5] Its dual bromine sites make it suitable for polymer crosslinking.[2]
- Drug Discovery: It acts as a building block for creating biologically active compounds and is used in the synthesis of combinatorial libraries.[3][5]
- Biological Activity: Research has indicated its potential to inhibit the growth of methicillin-resistant *Staphylococcus aureus* (MRSA), possibly by inhibiting protein synthesis.[3]



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Caption: Key application areas of **1-Bromo-4-(2-bromoethoxy)benzene**.

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling chemicals of this nature should be followed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

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References

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